

Application Notes and Protocols: Preparation of NU6102 Stock Solution in DMSO

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Compound of Interest

Compound Name: NU6102

Cat. No.: B1677023

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Audience: Researchers, scientists, and drug development professionals.

Introduction

NU6102 is a potent and selective ATP-competitive inhibitor of cyclin-dependent kinases (CDKs), primarily targeting CDK1/cyclin B and CDK2/cyclin A3 with IC_{50} values of 9.5 nM and 5.4 nM, respectively[1][2]. Its ability to induce cell cycle arrest, typically at the G2/M phase, makes it a valuable tool in cancer research and cell biology studies[2]. Proper preparation of a stock solution is the first critical step for ensuring reproducible and accurate experimental results. This document provides a detailed protocol for preparing a stock solution of **NU6102** using dimethyl sulfoxide (DMSO).

Quantitative Data Summary

For accurate and reproducible experiments, it is crucial to start with precisely prepared reagents. The table below summarizes the key quantitative data for **NU6102**.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₂₂ N ₆ O ₃ S	[3][4][5]
Molecular Weight	402.47 g/mol	[1][3][5]
Appearance	White to yellow solid	[1][5]
Purity	≥95%	[3][5]
Solubility in DMSO	Up to 100 mg/mL (248.47 mM) [1]. Also reported as 50 mM and 20 mg/mL[5]. Use of newly opened DMSO and sonication is recommended for high concentrations[1].	[1][5]
Powder Storage	3 years at -20°C or 2 years at 4°C	[1]
Stock Solution Storage	6 months at -80°C or 1 month at -20°C. Aliquoting is recommended to avoid freeze-thaw cycles[1][6].	[1][6]

Experimental Protocols

Materials and Equipment

- NU6102 powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Pipettes and sterile tips

- Water bath or sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Calculation for Stock Solution Preparation

To prepare a stock solution of a desired concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (mL)}$$

Example Calculation for a 10 mM Stock Solution in 1 mL of DMSO:

- $\text{Mass (mg)} = 10 \text{ mM} \times 402.47 \text{ g/mol} \times 1 \text{ mL}$
- $\text{Mass (mg)} = 4.0247 \text{ mg}$

Therefore, you would need to weigh out approximately 4.02 mg of **NU6102** powder.

The table below provides the required mass of **NU6102** for preparing common stock solution concentrations.

Desired Concentration	Volume	Mass of NU6102 Required
1 mM	1 mL	0.402 mg
10 mM	1 mL	4.02 mg
25 mM	1 mL	10.06 mg
50 mM	1 mL	20.12 mg

Step-by-Step Protocol for Preparing NU6102 Stock Solution

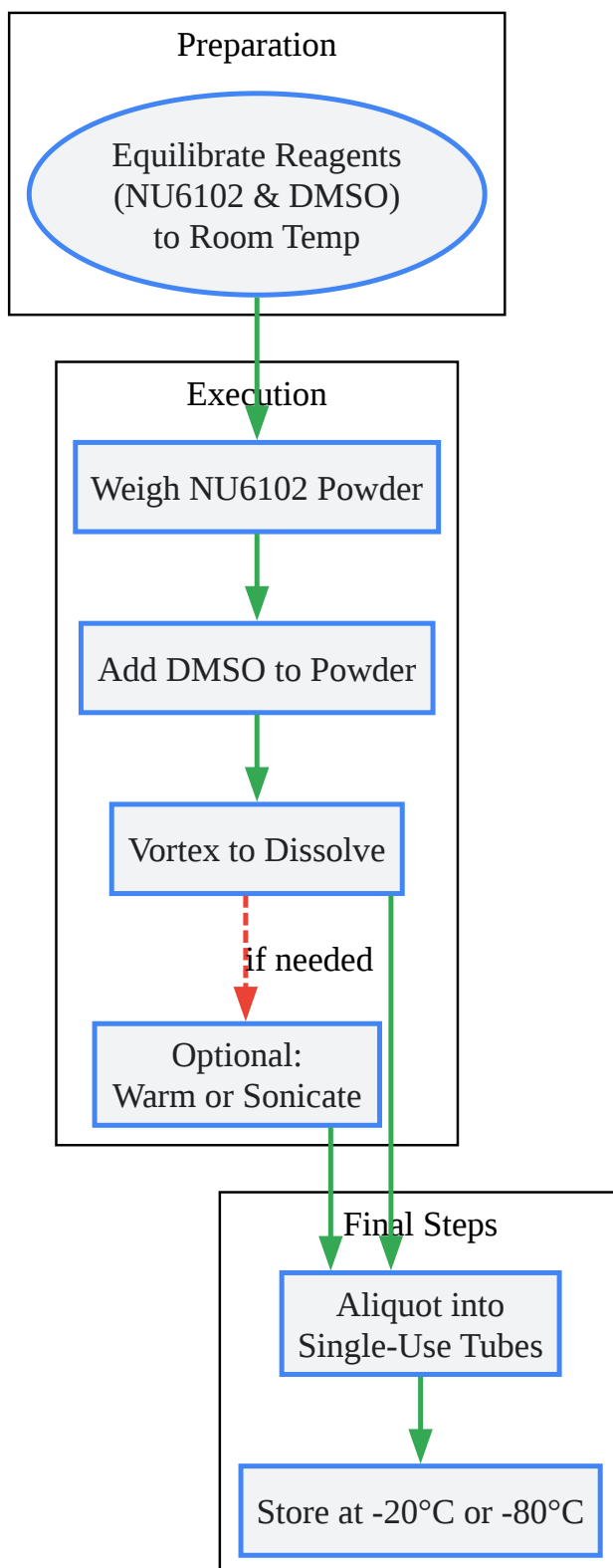
- Preparation: Before starting, allow the **NU6102** powder and DMSO to equilibrate to room temperature to prevent condensation.
- Weighing: Carefully weigh the calculated amount of **NU6102** powder using an analytical balance. Transfer the powder to a sterile microcentrifuge tube or cryovial.

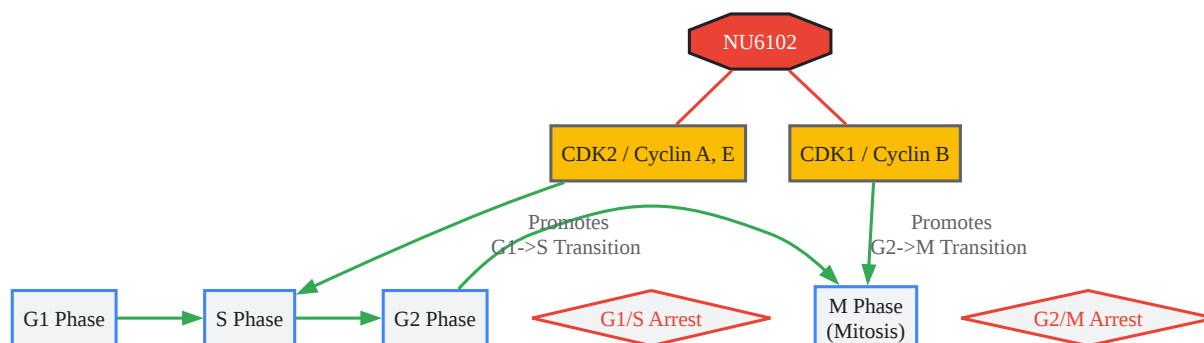
- **Solvent Addition:** Add the calculated volume of high-purity DMSO to the tube containing the **NU6102** powder. It is advisable to use newly opened DMSO as it is hygroscopic, and absorbed water can affect solubility[1].
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
- **Aiding Dissolution (Optional):** If the compound does not dissolve completely, gentle warming in a 37°C water bath or brief sonication can be used to facilitate dissolution[1]. Visually inspect the solution to ensure no particulates remain.
- **Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile cryovials. This prevents repeated freeze-thaw cycles which can degrade the compound[1][6].
- **Labeling and Freezing:** Clearly label each aliquot with the compound name, concentration, date, and your initials. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month)[1][6].

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the workflow for preparing the **NU6102** stock solution.





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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of NU6102 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1677023#how-to-prepare-nu6102-stock-solution-in-dmsol>]

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